

IR-820 excitation and emission spectra

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Compound of Interest

Compound Name: IR-820

Cat. No.: B1672171

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An In-depth Technical Guide to the Excitation and Emission Spectra of **IR-820**

For Researchers, Scientists, and Drug Development Professionals

Introduction

IR-820 is a near-infrared (NIR) cyanine dye with significant applications in biomedical research, particularly in in vivo imaging and photothermal therapy (PTT).[1] As an analog of Indocyanine Green (ICG), **IR-820** exhibits similar optical properties but with enhanced stability in aqueous solutions.[2][3] Its strong absorption and emission in the NIR window (700-1700 nm) allow for deep tissue penetration, making it an excellent candidate for imaging and therapeutic applications.[1][4] This guide provides a comprehensive overview of the spectral properties of **IR-820**, detailed experimental protocols for its characterization, and a summary of its behavior in biological environments.

Photophysical Properties of IR-820

The optical properties of **IR-820** are highly dependent on its solvent environment. A notable characteristic is the significant enhancement of its fluorescence quantum yield upon binding to serum proteins like albumin.[5][6] This interaction leads to a brighter signal in vivo compared to aqueous solutions. The key photophysical parameters are summarized below.

Quantitative Data Summary

Property	Value	Solvent/Condition	Source(s)
Absorption Maximum (λ_{abs})	~820 nm	Methanol	[2] [7]
~691 nm	Water	[2]	
~685 nm	Water	[3]	
Red-shifted ~143 nm from water	10% Fetal Bovine Serum (FBS)	[5] [8]	
Excitation Maximum (λ_{ex})	~710 nm	General	[1] [9]
~800 nm	General	[10]	
~820 nm	Methanol	[7]	
Emission Maximum (λ_{em})	~820 nm	General	[1] [9]
~829 nm	Water	[5] [8]	
~850 nm	Methanol	[7]	
~858 nm	10% Fetal Bovine Serum (FBS)	[5] [8]	
Quantum Yield (QY)	0.313%	Water	[5] [8]
2.521%	10% Fetal Bovine Serum (FBS)	[5] [8]	
Molar Absorptivity (ϵ)	$72 \times 10^4 \text{ dm}^3\text{mol}^{-1}\text{cm}^{-1}$	Aqueous Solution	
Photothermal Conversion Efficiency	32.74%	Aqueous Solution	[5]

Experimental Protocols

Accurate characterization of **IR-820**'s spectral properties is crucial for its application. The following protocols are based on methodologies reported in the literature.

Measurement of Absorption and Emission Spectra

This protocol describes the standard procedure for determining the absorbance and fluorescence spectra of **IR-820** in a specific solvent.

Methodology:

- Sample Preparation: Prepare a stock solution of **IR-820** in a suitable solvent (e.g., DMSO, water, or 10% FBS).[1][5] Dilute the stock solution to the desired concentration (e.g., 0.01 mg/mL) for spectral measurements.[5][8]
- Absorption Measurement:
 - Use a dual-beam UV-vis spectrophotometer (e.g., Shimadzu 2550).[5][8]
 - Use a quartz cuvette with a 1.0 cm path length.
 - Scan a wavelength range of 400 nm to 1100 nm, using the solvent as a blank for baseline correction.[1]
 - Identify the wavelength of maximum absorbance (λ_{abs}).
- Emission Measurement:
 - Use a fluorescence spectrometer (e.g., Edinburgh Instruments FLS980).[8]
 - Excite the sample at its absorption maximum or with a suitable laser line (e.g., 793 nm).[5]
 - Scan the emission spectrum over a relevant range (e.g., 750 nm to 1300 nm).[5]
 - Identify the wavelength of maximum emission (λ_{em}).

Determination of Fluorescence Quantum Yield (QY)

The quantum yield is determined relative to a standard dye with a known QY.

Methodology:

- Reference Standard: Select a suitable reference standard with a known quantum yield in the NIR region, such as ICG in DMSO (QY \approx 5.995% > 900 nm).[5]
- Sample Preparation: Prepare a series of dilutions of both the **IR-820** sample and the reference standard in their respective solvents. The concentrations should be chosen to ensure absorbance values are below 0.1 at the excitation wavelength to minimize re-absorption effects.
- Data Acquisition:
 - Measure the absorbance of each solution at the excitation wavelength using a UV-vis spectrophotometer.[5]
 - Measure the fluorescence emission spectrum for each solution using a fluorescence spectrometer, ensuring identical instrument settings (e.g., excitation wavelength, slit widths) for both the sample and the reference.[5]
- Calculation:
 - Integrate the area under the fluorescence emission curve for each concentration.
 - Plot the integrated fluorescence intensity versus absorbance for both the **IR-820** sample and the reference standard.
 - The quantum yield (Φ_s) of the sample is calculated using the following equation: $\Phi_s = \Phi_r * (m_s / m_r) * (n_r^2 / n_s^2)$ where Φ is the quantum yield, m is the slope from the plot of integrated fluorescence intensity vs. absorbance, and n is the refractive index of the solvent. The subscripts 's' and 'r' denote the sample and reference, respectively.[5]

In Vivo Imaging and Photothermal Therapy Workflow

IR-820 is frequently used for NIR-II fluorescence imaging and photothermal therapy in preclinical models.

Methodology:

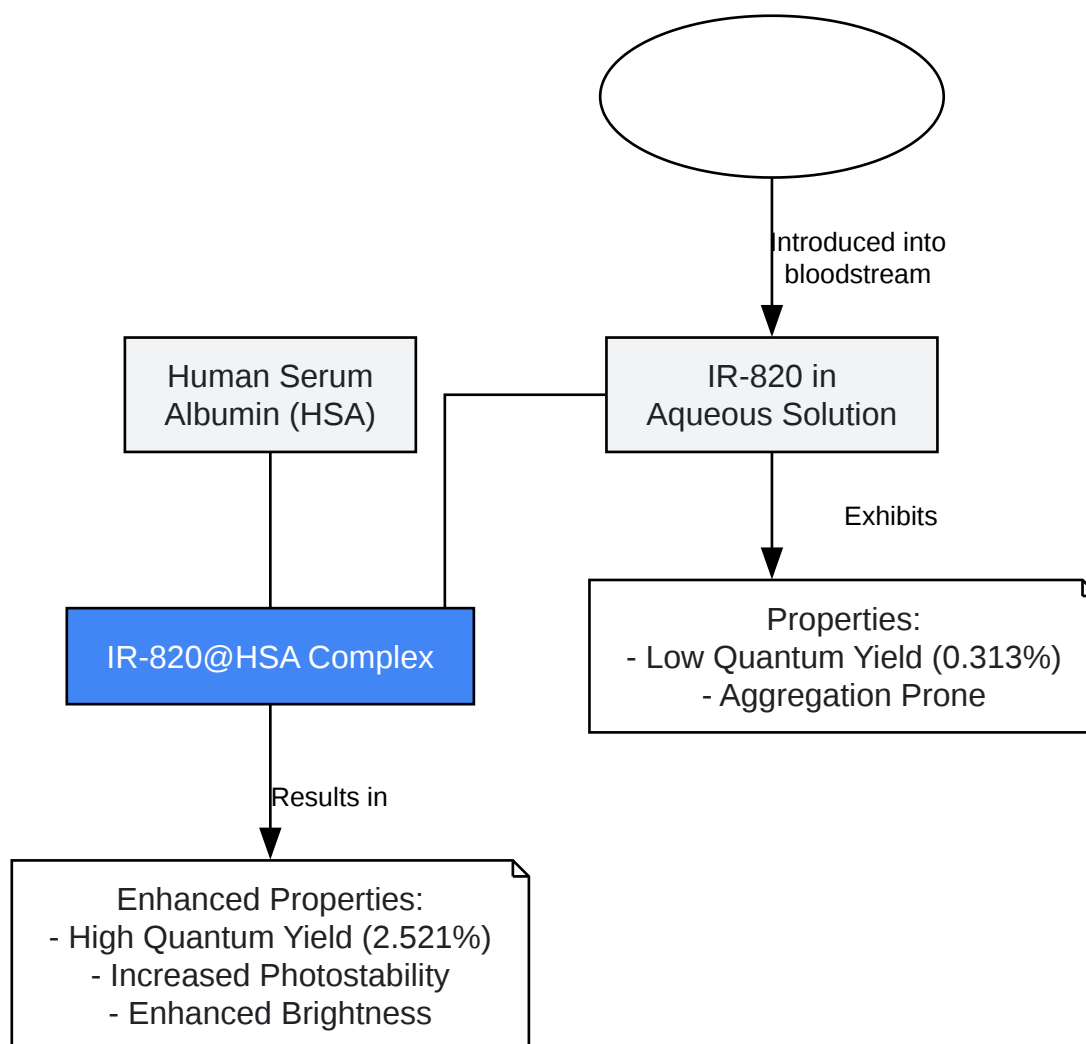
- Animal Model: Utilize appropriate animal models (e.g., mice with a cranial window for cerebrovascular imaging or bearing subcutaneous tumors).[5][11]

- Agent Administration: Prepare a sterile solution of **IR-820** in a biocompatible vehicle (e.g., PBS or serum-containing media). Administer the solution via intravenous injection (e.g., 0.5 mg/mL, 200 μ L per mouse).[\[5\]](#)[\[11\]](#)
- Fluorescence Imaging:
 - At desired time points post-injection, anesthetize the animal.
 - Use a dedicated NIR-II imaging system equipped with an appropriate excitation laser (e.g., 793 nm, 20 mW/cm²) and a sensitive detector (e.g., InGaAs camera).[\[5\]](#)[\[11\]](#)
 - Acquire images using a long-pass filter to isolate the NIR-II fluorescence signal (>900 nm).
- Photothermal Therapy (PTT):
 - For therapeutic applications, use a high-power NIR laser (e.g., 793 nm or 808 nm) directed at the target tissue (e.g., tumor).[\[5\]](#)[\[9\]](#)
 - Irradiate the area for a defined period (e.g., 10 minutes) at a specific power density (e.g., 0.5 W/cm²).[\[5\]](#)
 - Monitor the temperature change at the site using an infrared thermal imaging camera.[\[5\]](#)

Visualizing Key Mechanisms and Workflows

IR-820 Interaction with Serum Albumin

The interaction of **IR-820** with human serum albumin (HSA) is a critical mechanism that enhances its photophysical properties for in vivo applications. This binding event leads to a significant increase in fluorescence brightness and improved stability.

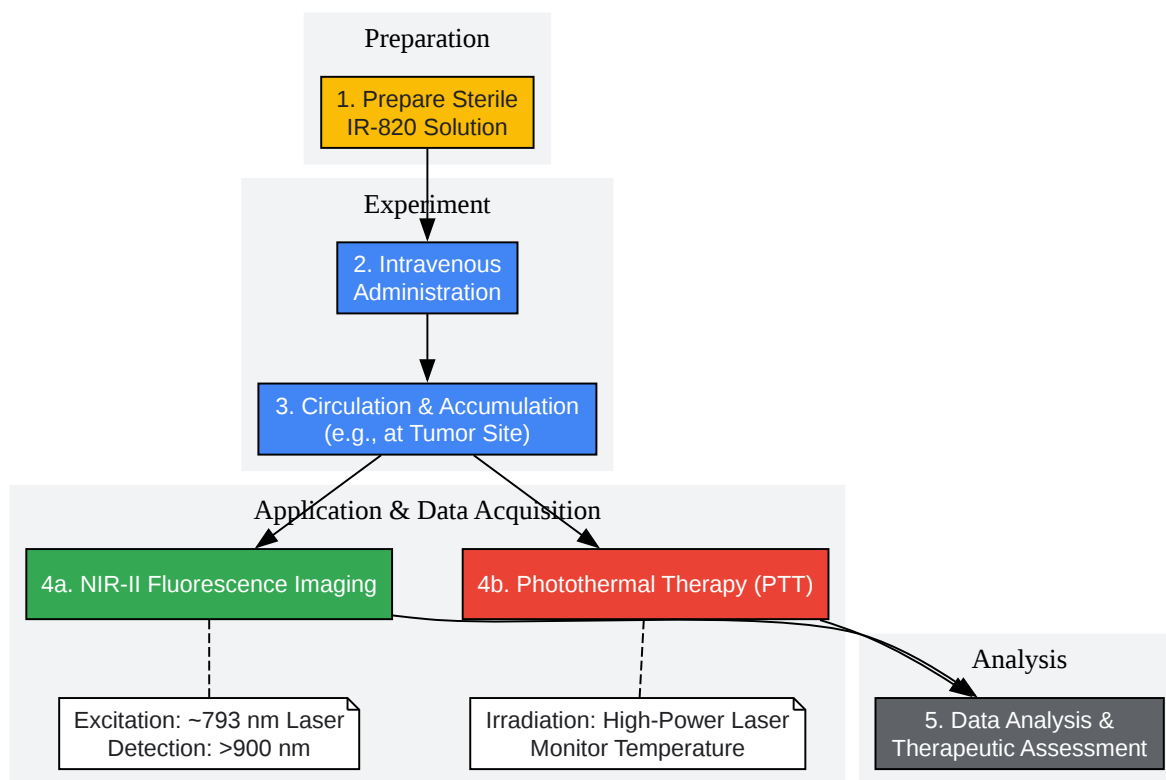


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Caption: Logical diagram of **IR-820**'s interaction with serum albumin.

Experimental Workflow for In Vivo Imaging and PTT

This diagram outlines the typical workflow for using **IR-820** as a theranostic agent in a preclinical setting, from preparation to dual-modality application and data analysis.



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Caption: Workflow for in vivo imaging and photothermal therapy using **IR-820**.

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References

- 1. Indocyanine-type Infrared-820 Encapsulated Polymeric Nanoparticle-Assisted Photothermal Therapy of Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Rational synthesis of IR820–albumin complex for NIR-II fluorescence imaging-guided surgical treatment of tumors and gastrointestinal obstruction - RSC Advances (RSC Publishing) DOI:10.1039/D2RA00449F [pubs.rsc.org]
- 4. researchgate.net [researchgate.net]
- 5. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. rsc.org [rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. IR-820 | TargetMol [targetmol.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. researchgate.net [researchgate.net]
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